

# Efficacy of Carbetamide Formulations in Weed Management: A Comparative Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbetamide

Cat. No.: B1668348

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Disclaimer: The initial query for "**Carbetamide**" pointed towards a substance primarily used as a pharmaceutical agent, given the context of the requested audience (researchers, scientists, and drug development professionals) and the mention of "signaling pathways." However, extensive research has identified **Carbetamide** exclusively as a herbicide. It is plausible that the intended subject was "Carbetocin," an oxytocin analogue with various formulations used in medical applications. This report proceeds with the analysis of **Carbetamide** as a herbicide, adhering to the provided topic.

This guide provides a comparative overview of the efficacy of different **Carbetamide** formulations, with a focus on experimental data for researchers in agricultural science and weed management.

**Carbetamide** is a selective systemic herbicide belonging to the carbamate group, primarily used for the pre- and post-emergence control of grass weeds.<sup>[1][2]</sup> Its mode of action involves the inhibition of mitosis and microtubule polymerization in target weeds.<sup>[3]</sup>

## Comparative Efficacy of Carbetamide Formulations

The most common formulation of **Carbetamide** is a water-dispersible granule (WG).<sup>[3]</sup> Experimental data primarily revolves around the application timing and dosage of this formulation rather than a comparison between different formulation types.

Key Performance Indicators:

- Weed Control Efficacy (especially against annual ryegrass, barley grass, and brome grass) [\[2\]](#)
- Crop Safety and Phytotoxicity
- Impact of Application Timing (Incorporated by Sowing vs. Pre-emergence vs. Post-emergence)
- Effect of Dosage on Efficacy and Crop Tolerance

## Experimental Data Summary

The following tables summarize data from field trials on the efficacy of **Carbetamide** 900 WG formulation.

Table 1: Effect of **Carbetamide** Application Timing on Annual Ryegrass Control

Application Timing	Application Rate (g ai/ha)	Ryegrass Control at 55 Days After Sowing (%)	Ryegrass Control at 85 Days After Sowing (%)	Crop Vigour Reduction	Reference
Incorporated by Sowing (IBS)	1002	>90	>95	Negligible	
Post-Sowing Pre-Emergent (PSPE)	1002	>90	>95	Negligible	
Early Post-Emergent (EPE)	1002	70-78	82	Noticeable	
Incorporated by Sowing (IBS)	2100	>95	>95	Negligible	
Post-Sowing Pre-Emergent (PSPE)	2100	>95	>95	Significant	
Early Post-Emergent (EPE)	2100	Lower than IBS/PSPE	>95	Noticeable	

Table 2: Crop Safety of **Carbetamide** on Canola Varieties

Canola Variety	Application Rate (g ai/ha)	Application Timing	Phytotoxicity	Impact on Yield	Reference
Hyola 404RR	1500	IBS	Negligible	No reduction	
Hyola 559TT	1500	IBS	Negligible	No reduction	
ATR Bonito	1500	IBS	Negligible	No reduction	
Hyola 525RT	1500	IBS	Negligible	No reduction	
Hyola 404RR	2100	IBS	Negligible	No reduction	
Hyola 559TT	2100	IBS	Negligible	No reduction	
ATR Bonito	2100	IBS	Negligible	No reduction	
Hyola 525RT	2100	IBS	Negligible	No reduction	

## Experimental Protocols

General Field Trial Methodology for Efficacy and Crop Safety Assessment:

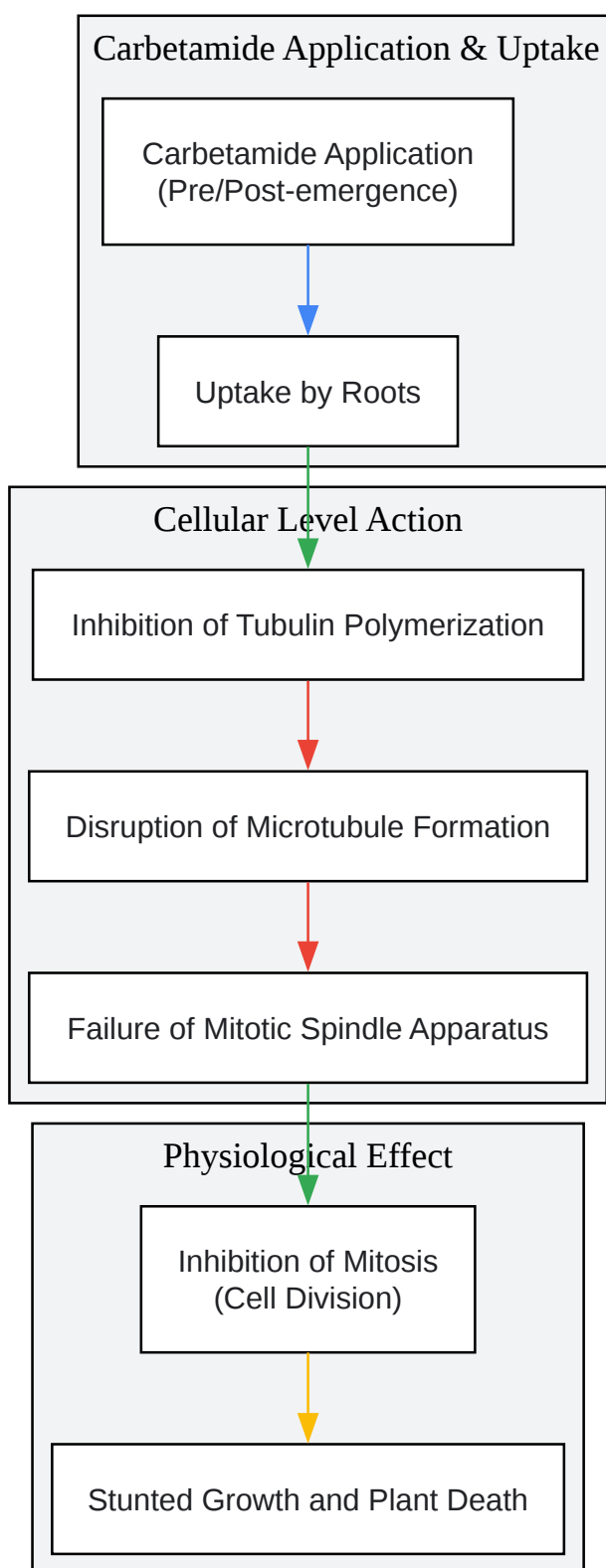
- Site Selection: Fields with a known history of target weed infestation (e.g., annual ryegrass) are selected. Soil type, pH, and organic matter content are documented.
- Trial Design: A randomized complete block design with multiple replications is typically used.
- Treatments:
  - Untreated control.
  - **Carbetamide** formulation at various rates (e.g., 1002 g ai/ha and 2100 g ai/ha).
  - Different application timings:
    - Incorporated by Sowing (IBS): Herbicide is applied to the soil surface and then incorporated mechanically during the sowing process.

- Post-Sowing Pre-Emergent (PSPE): Herbicide is applied to the soil surface after sowing but before crop and weed emergence.
- Early Post-Emergent (EPE): Herbicide is applied after the crop and weeds have emerged.
- Application: Herbicides are applied using a calibrated boom sprayer.
- Data Collection:
  - Weed Counts: Weed density is assessed at various intervals (e.g., 35, 55, and 85 days after sowing) by counting the number of plants in randomly placed quadrats within each plot.
  - Crop Phytotoxicity and Vigour: Crop injury and growth reduction are visually assessed and rated on a percentage scale at regular intervals.
  - Grain Yield: At crop maturity, plots are harvested, and the grain yield is determined.
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA) to determine the significance of treatment effects.

## Visualizing Carbetamide's Mode of Action and Experimental Workflow

### Carbetamide's Mode of Action: Inhibition of Mitosis

**Carbetamide** acts by inhibiting cell division in the meristematic tissues of roots and shoots. It disrupts the formation of microtubules, which are essential for the alignment and separation of chromosomes during mitosis. This leads to a failure of cell division and ultimately, the death of the weed seedling.

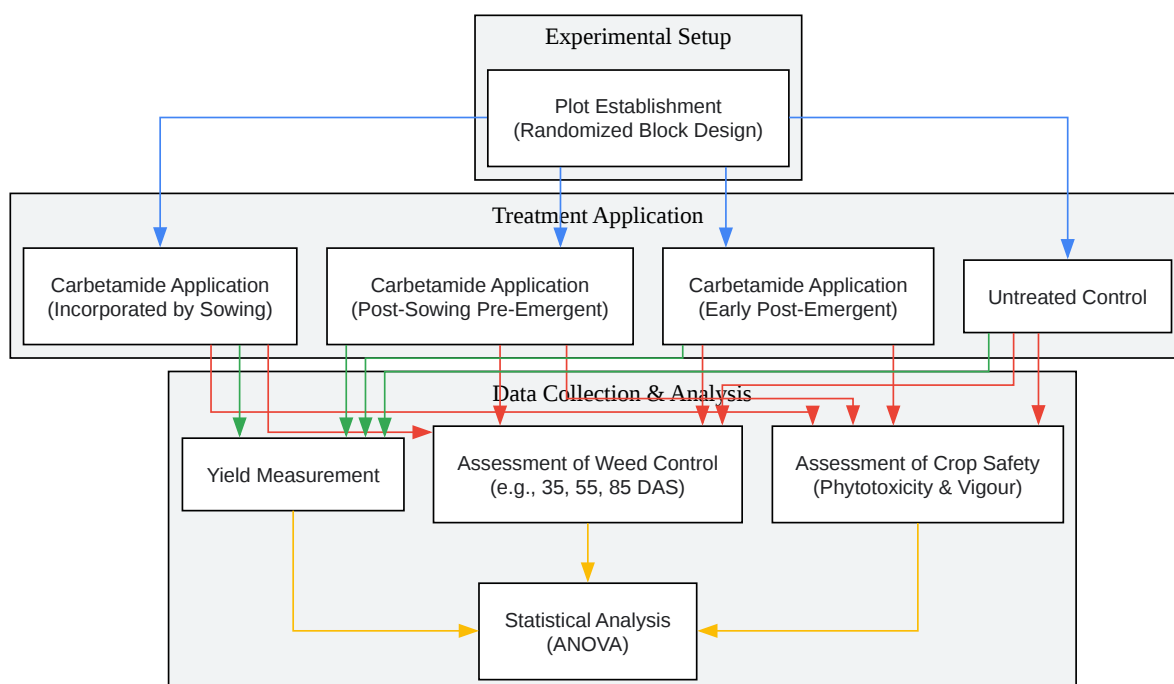


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Caption: Mode of action of **Carbetamide** leading to weed death.

Experimental Workflow for Comparing **Carbetamide** Application Timings

The following diagram illustrates the logical flow of a field experiment designed to compare the efficacy of different **Carbetamide** application timings.



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Caption: Workflow for a **Carbetamide** field trial.

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## References

- 1. Carbetamide (Ref: RP 11561) [sitem.herts.ac.uk]
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- To cite this document: BenchChem. [Efficacy of Carbetamide Formulations in Weed Management: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668348#efficacy-comparison-of-different-carbetamide-formulations]

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